

Azane hydroiodide performance in pharmaceutical applications

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Compound Focus: Azane;hydroiodide

CAS No.: 12027-06-4

Cat. No.: S579035

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Chemical Identity and a Pharmaceutical Application

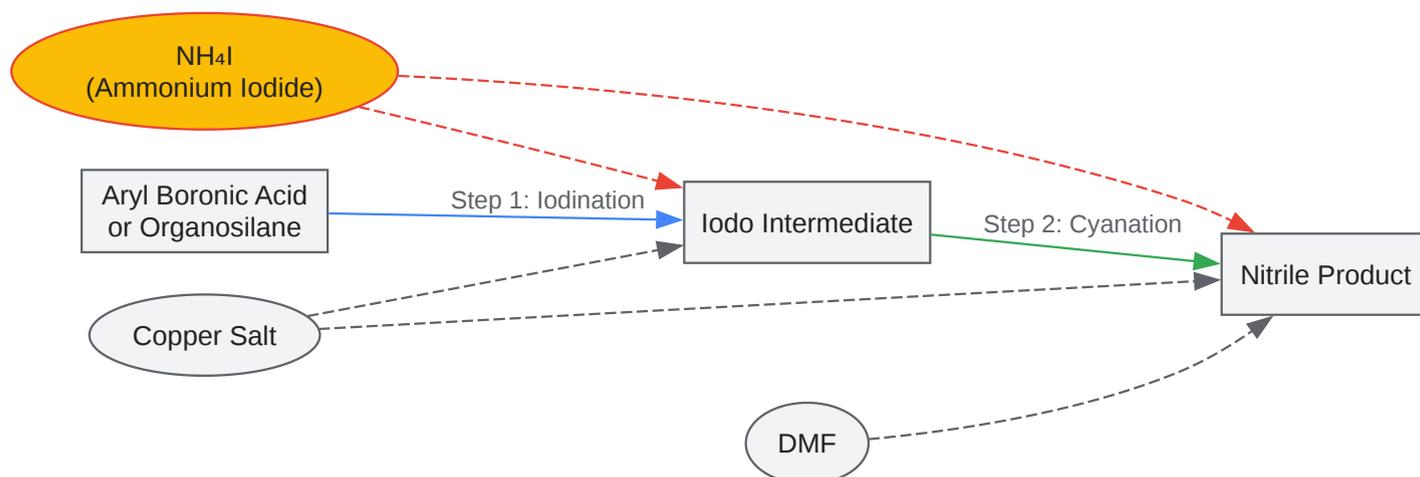
The table below summarizes the basic information for Azane hydroiodide, which is more commonly known as Ammonium iodide.

| Property | Description |
|-------------------|--|
| Chemical Name | Azane; hydroiodide [1] |
| Common Name | Ammonium iodide [1] |
| CAS No. | 12027-06-4 [1] |
| Molecular Formula | NH_4I [1] |
| Appearance | White crystalline powder [1] |
| Key Application | Dual-functional reagent in copper-mediated cyanation reactions [1] |

Azane hydroiodide (Ammonium iodide) serves as a **dual-functional reagent** in copper-mediated reactions for synthesizing nitriles from aryl boronic acids, organosilanes, and electron-rich arenes [1]. It provides both

the iodide source for an initial iodination step and the nitrogen atom for the final cyano group ($-C\equiv N$), using DMF as the carbon source [1].

The diagram below illustrates this two-step reaction mechanism.



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References

1. ; Azane | lookchem hydroiodide [lookchem.com]

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